

Application Notes and Protocols for 4'-Methylchrysoeriol in Cell-Based Anticancer Assays

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Compound of Interest

Compound Name: 4'-Methylchrysoeriol

Cat. No.: B1599014

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Introduction

4'-Methylchrysoeriol is a flavonoid that, like its analogue chrysoeriol, is being investigated for its potential anticancer properties. Flavonoids are a class of natural compounds known to exhibit a range of biological activities, including anti-inflammatory, antioxidant, and antitumor effects. These application notes provide a comprehensive guide for researchers interested in evaluating the anticancer efficacy of **4'-Methylchrysoeriol** using common cell-based assays. The protocols detailed below are standard methods for assessing cell viability, apoptosis, and cell cycle distribution.

Note: Specific quantitative data and definitively elucidated signaling pathways for **4'-Methylchrysoeriol** are not widely available in public literature. The data and pathways presented here are based on studies of the closely related compound, chrysoeriol, and serve as a predictive reference for designing experiments with **4'-Methylchrysoeriol**.

Data Presentation

The following table summarizes the cytotoxic effects of chrysoeriol, the parent compound of **4'-Methylchrysoeriol**, on various cancer cell lines. This data can be used as a preliminary guide

for determining appropriate concentration ranges for **4'-Methylchrysoeriol** in initial screening experiments.

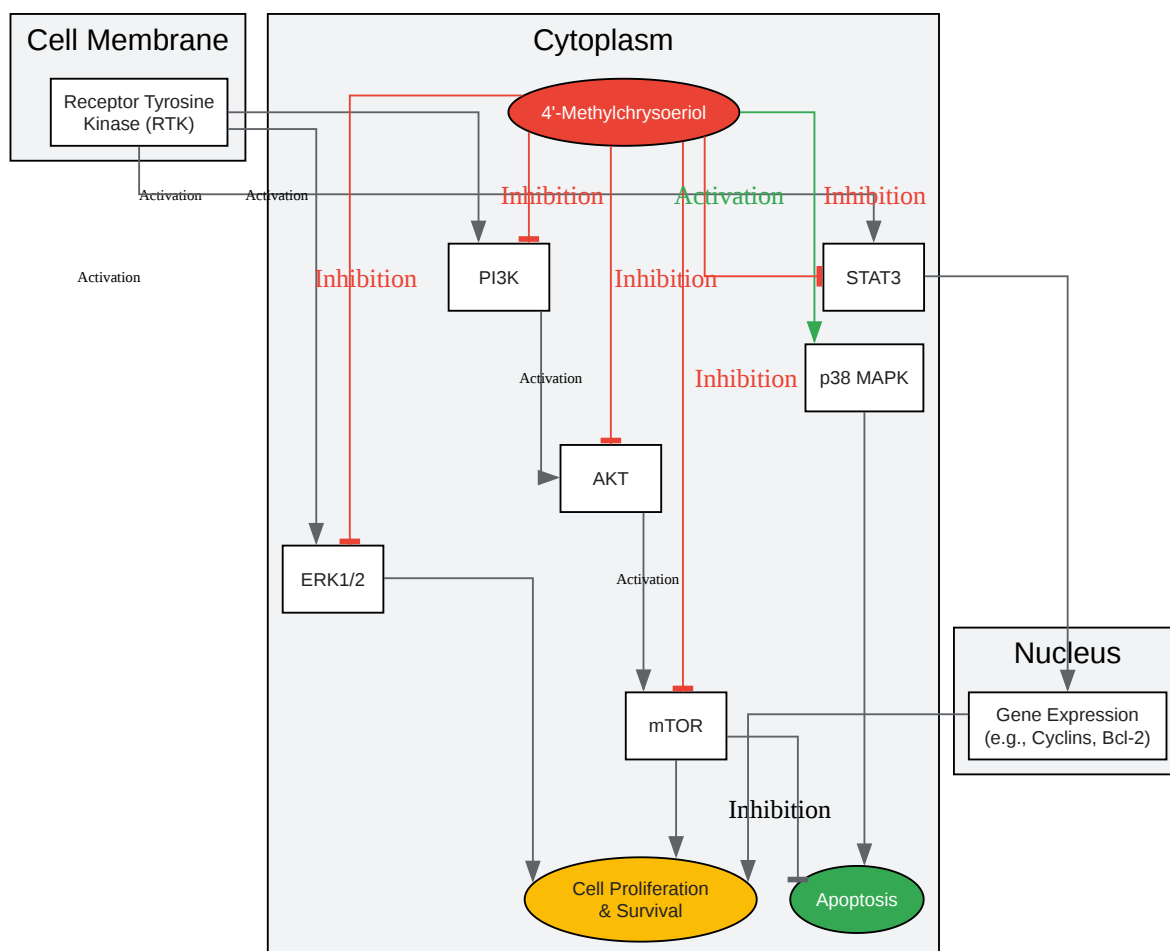
Table 1: Cytotoxicity of Chrysoeriol in Various Cancer Cell Lines

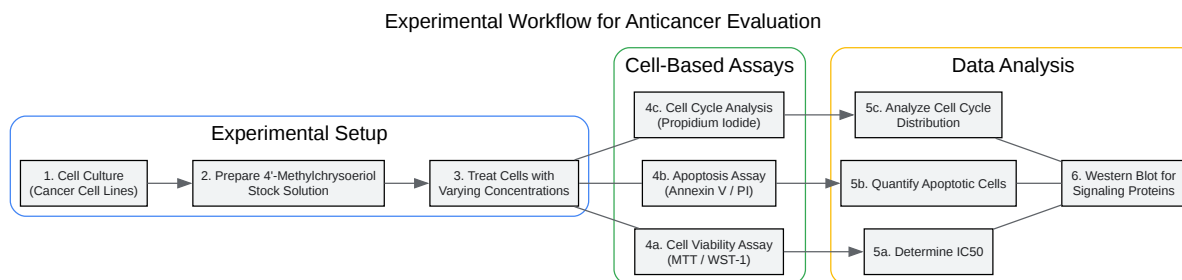
Cell Line	Cancer Type	IC50 (μM)	Assay
A549	Lung Carcinoma	~15	WST-1 Assay[1]
MRC-5	Normal Lung Fibroblast	93	MTT Assay[1]
A375	Melanoma	Concentration-dependent inhibition	CCK8 Assay[2]
B16F10	Melanoma	Concentration-dependent inhibition	CCK8 Assay[2]

Signaling Pathways

Based on studies of chrysoeriol, **4'-Methylchrysoeriol** is hypothesized to exert its anticancer effects through the modulation of key signaling pathways involved in cell proliferation, survival, and apoptosis. The diagram below illustrates the potential signaling cascade affected by this compound.

Potential Signaling Pathways Modulated by 4'-Methylchrysoeriol





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References

- 1. researchgate.net [researchgate.net]
- 2. Inhibition of STAT3 signaling contributes to the anti-melanoma effects of chrysoeriol - PubMed [pubmed.ncbi.nlm.nih.gov]
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